

5-Chloro-2-iodophenol chemical properties

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Compound of Interest

Compound Name: **5-Chloro-2-iodophenol**

Cat. No.: **B142964**

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An In-depth Technical Guide to **5-Chloro-2-iodophenol**

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical intermediates is paramount. This guide provides a comprehensive overview of the core chemical properties, synthesis, and applications of **5-Chloro-2-iodophenol**, a key building block in organic synthesis.

Core Chemical Properties

5-Chloro-2-iodophenol is a halogenated aromatic compound with the chemical formula C_6H_4ClI .^{[1][2]} Its structure consists of a phenol ring substituted with a chlorine atom at the 5-position and an iodine atom at the 2-position. This substitution pattern imparts specific reactivity and properties that are valuable in synthetic chemistry.

Physicochemical Data

The fundamental physicochemical properties of **5-Chloro-2-iodophenol** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₆ H ₄ Cl ₂ O
Molecular Weight	254.45 g/mol
CAS Number	136808-72-5
IUPAC Name	5-chloro-2-iodophenol
Synonyms	2-Iodo-5-chlorophenol, Phenol, 5-chloro-2-iodo-
InChI	InChI=1S/C6H4Cl ₂ O/c7-4-1-2-5(8)6(9)3-4/h1-3,9H
SMILES	C1=CC(=C(C=C1Cl)O)I
Appearance	Pink solid[3]

Computed Properties

Computational models provide further insight into the behavior of **5-Chloro-2-iodophenol** in various chemical environments.

Property	Value
XLogP3	2.9
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	0
Exact Mass	253.89954 Da
Topological Polar Surface Area	20.2 Å ²

Synthesis and Reactivity

The synthesis of **5-Chloro-2-iodophenol** is a multi-step process that is crucial for its availability in research and manufacturing.

Experimental Protocol: Synthesis from 2-amino-5-chlorophenol

A general and effective method for the synthesis of **5-Chloro-2-iodophenol** involves the diazotization of 2-amino-5-chlorophenol followed by a Sandmeyer-type reaction with potassium iodide.[3]

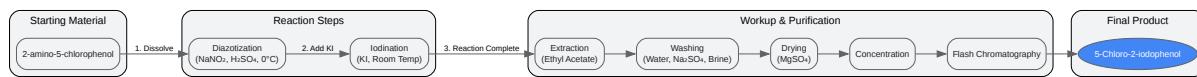
Materials:

- 2-amino-5-chlorophenol
- Dimethyl sulfoxide (DMSO)
- Water
- Sulfuric acid (H_2SO_4)
- Sodium nitrite (NaNO_2)
- Potassium iodide (KI)
- Ethyl acetate
- Saturated aqueous sodium sulfate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve 2-amino-5-chlorophenol (5.7 g, 40 mmol) in a mixed solvent system of DMSO/water/ H_2SO_4 (200/60/140 mL).[3]
- Cool the solution to 0 °C in an ice bath.[3]
- Slowly add a solution of sodium nitrite (4.1 g, 60 mmol) in water (20 mL) at 0 °C.[3]

- Stir the reaction mixture continuously for 1 hour at 0 °C.[3]
- Add a solution of potassium iodide (19.9 g, 120 mmol) in water (20 mL) to the reaction system.[3]
- Allow the mixture to stir at room temperature for 1 hour.[3]
- Dilute the reaction mixture with ethyl acetate.
- Wash the organic phase sequentially with water, saturated aqueous sodium sulfate solution, and brine.[3]
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.[3]
- Purify the resulting residue by flash chromatography to afford **5-chloro-2-iodophenol**.[3]



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Synthesis workflow for **5-Chloro-2-iodophenol**.

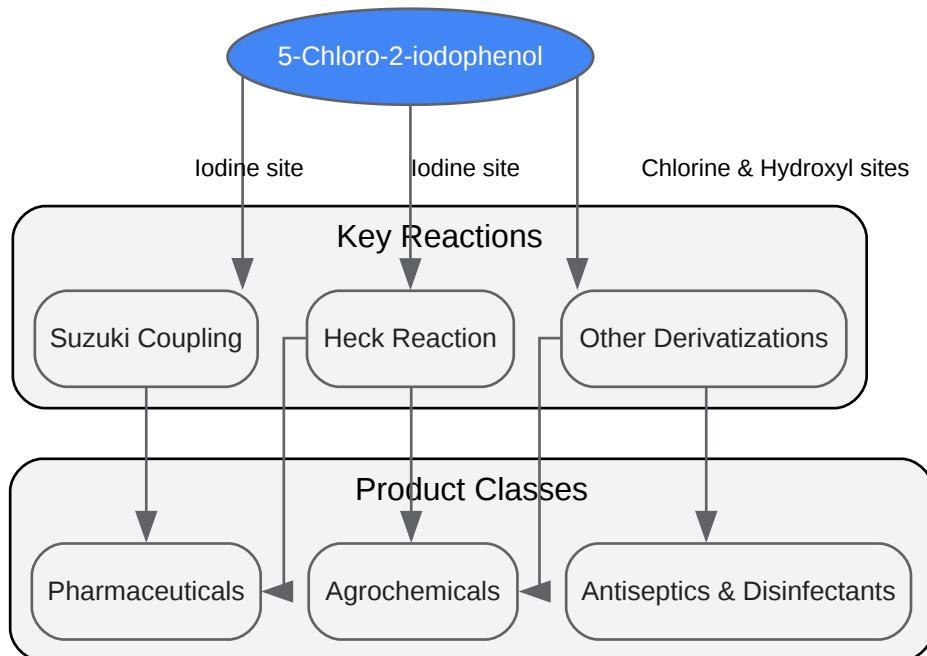
Applications in Research and Drug Development

5-Chloro-2-iodophenol serves as a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[4] Its utility stems from the presence of three distinct functional groups: a hydroxyl group, a chlorine atom, and an iodine atom, which can be selectively modified.

The iodine moiety is particularly useful as a reactive site for cross-coupling reactions, such as the Suzuki and Heck reactions.[4] This allows for the formation of carbon-carbon bonds, a fundamental transformation in the construction of complex organic molecules. The presence of

the chlorine atom and the phenol group provides additional points for derivatization, enabling the synthesis of a diverse range of compounds.[4]

The application of halogenated compounds, particularly those containing chlorine, is widespread in medicinal chemistry.[5][6] These compounds are integral to the development of drugs for a variety of diseases.[5][6]



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Applications of **5-Chloro-2-iodophenol** in organic synthesis.

Spectroscopic Data

For the definitive identification and characterization of **5-Chloro-2-iodophenol**, various spectroscopic techniques are employed. Spectroscopic data, including ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry, are available for this compound.[7] This data is essential for confirming the structure and purity of the synthesized material.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **5-Chloro-2-iodophenol**. It is classified as harmful if swallowed, in contact with skin, or if inhaled.

[1][8] It is also known to cause skin and eye irritation.[1]

GHS Hazard Information

- H302: Harmful if swallowed[1]
- H312: Harmful in contact with skin[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H332: Harmful if inhaled[1]
- H335: May cause respiratory irritation[1]

Precautionary Measures

It is imperative to handle **5-Chloro-2-iodophenol** in a well-ventilated area, preferably within a fume hood.[8][9] Personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times to prevent skin and eye contact.[8][10] In case of accidental exposure, it is crucial to seek immediate medical attention. Store the compound in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[10]

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